

Essential Safety and Handling Guidance for AH 8507

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Compound of Interest

Compound Name: AH 8507

Cat. No.: B593616

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **AH 8507**.

This document provides critical safety and logistical information for the handling of **AH 8507** (CAS Number: 41805-63-4), an analytical reference standard structurally categorized as an opioid. While **AH 8507** is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to rigorous laboratory safety protocols is paramount to ensure the well-being of all personnel.

Chemical and Physical Properties

A summary of the key identifiers and properties of **AH 8507** is provided below.

Property	Value
Formal Name	3,4-dichloro-N-[[1-(4-methyl-1-piperazinyl)cyclohexyl]methyl]-benzamide
CAS Number	41805-63-4
Molecular Formula	C ₁₉ H ₂₇ Cl ₂ N ₃ O
Appearance	Crystalline solid
Intended Use	Research and forensic applications

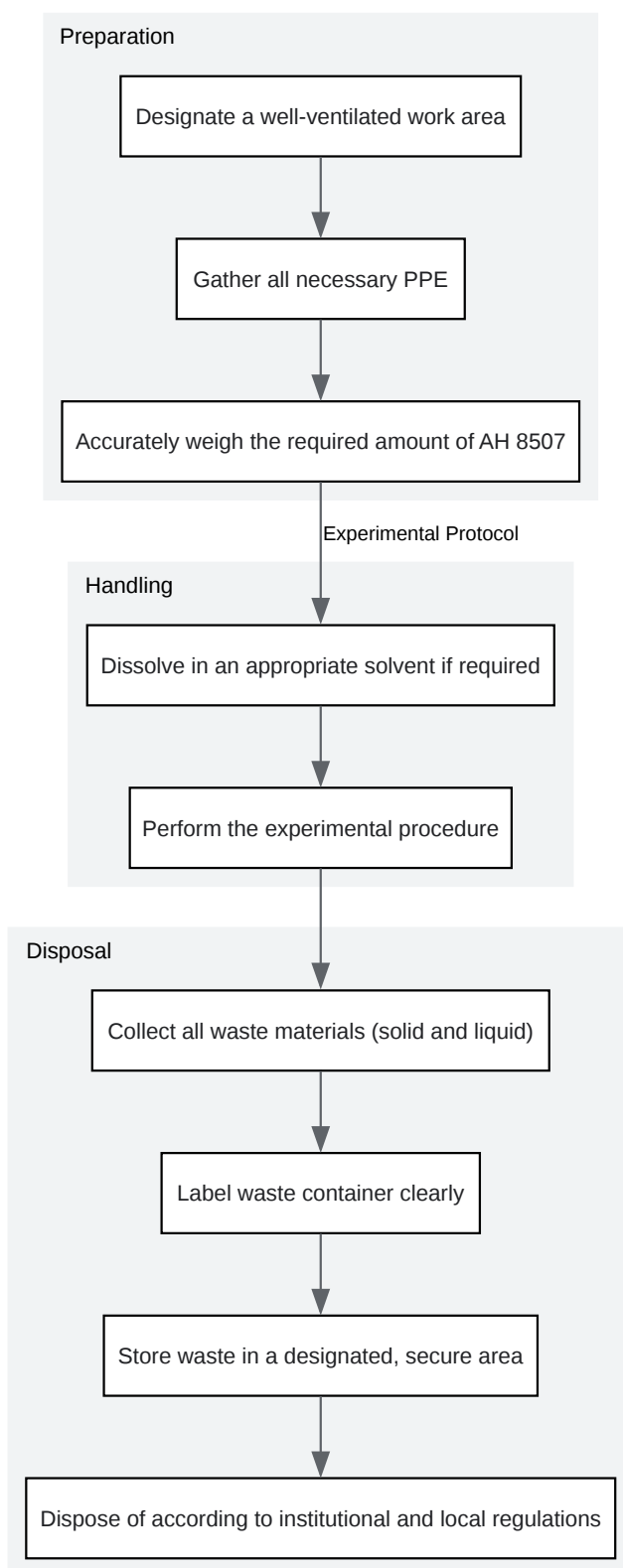
Personal Protective Equipment (PPE) Protocol

Even in the absence of a formal hazard classification, a proactive approach to safety is essential when handling any chemical compound in a laboratory setting. The following PPE is recommended for all procedures involving **AH 8507**.

PPE Category	Recommended Equipment and Procedures
Hand Protection	While specific glove material recommendations are not available due to a lack of testing, it is crucial to wear impermeable and resistant gloves. Nitrile gloves are a standard and appropriate choice for handling solid, non-volatile chemicals. Always inspect gloves for tears or punctures before use and wash hands thoroughly after removal.
Eye Protection	Safety glasses with side shields or safety goggles should be worn at all times in the laboratory to protect against accidental splashes or airborne particles.
Body Protection	A standard laboratory coat should be worn to protect street clothing and skin from potential contamination.
Respiratory Protection	Respiratory equipment is not required when handling small quantities in a well-ventilated area. If there is a potential for aerosolization or if working with larger quantities, a risk assessment should be performed to determine if a respirator is necessary.

Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling and disposal of **AH 8507** in a laboratory environment.



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